

# Eprinomectin-d3: A Technical Guide for Research Applications

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## Compound of Interest

Compound Name: *Eprinomectin-d3*

Cat. No.: *B12403936*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Eprinomectin-d3**, a deuterated analog of the broad-spectrum antiparasitic agent Eprinomectin. This document is intended for researchers, scientists, and drug development professionals utilizing **Eprinomectin-d3** as an internal standard in analytical methodologies, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) for pharmacokinetic studies, residue analysis, and other quantitative applications.

## Commercial Suppliers and Product Specifications

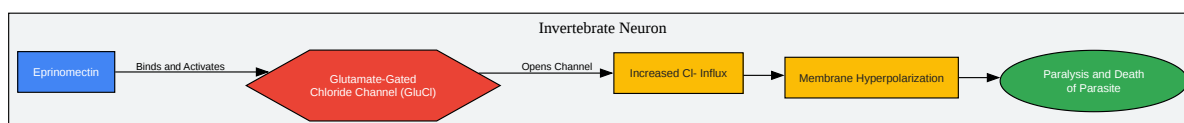
**Eprinomectin-d3** is available from several commercial suppliers catering to the research and pharmaceutical industries. The following table summarizes the key quantitative data for **Eprinomectin-d3** from prominent suppliers. Researchers are advised to consult the Certificate of Analysis (CoA) and technical data sheets from the respective suppliers for lot-specific information.

Supplier	Product Name	CAS Number (Unlabeled)	Molecular Formula (d3)	Molecular Weight (d3)	Purity	Isotopic Enrichment
BOC Sciences	Eprinomectin-d3	123997-26-2	C <sub>50</sub> H <sub>72</sub> D <sub>3</sub> N O <sub>14</sub>	~917.16 (B1a-d3)	Inquire	Inquire
MedChem Express	Eprinomectin-d3	123997-26-2	C <sub>49</sub> H <sub>70</sub> D <sub>3</sub> N O <sub>14</sub>	903.12	≥98.0% (HPLC)	Inquire
LGC Standards	Eprinomectin-13CD3	123997-26-2	<sup>13</sup> CC <sub>49</sub> D <sub>3</sub> H <sup>72</sup> NO <sub>14</sub>	918.14	Inquire	Inquire
CymitQuimica	Eprinomectin-d3	123997-26-2	C <sub>50</sub> H <sub>72</sub> D <sub>3</sub> N O <sub>14</sub> (B1a-d3)	917.16 (B1a-d3)	Inquire	Inquire
	(Mixture of B1a-d3 and B1b-d3)		C <sub>49</sub> H <sub>70</sub> D <sub>3</sub> N O <sub>14</sub> (B1b-d3)	903.13 (B1b-d3)		
TLC Pharmaceutical Standards	Eprinomectin-d3	123997-26-2	C <sub>50</sub> H <sub>72</sub> D <sub>3</sub> N O <sub>14</sub> (B1a-d3)	917.16 (B1a-d3)	Inquire	Inquire
	(Mixture of B1a-d3 and B1b-d3)		C <sub>49</sub> H <sub>70</sub> D <sub>3</sub> N O <sub>14</sub> (B1b-d3)	903.13 (B1b-d3)		

## Mechanism of Action: Targeting Glutamate-Gated Chloride Channels

Eprinomectin, like other avermectins, exerts its antiparasitic effect by targeting glutamate-gated chloride channels (GluCl<sub>s</sub>) in the nerve and muscle cells of invertebrates.<sup>[1][2][3][4]</sup> These channels are ligand-gated ion channels that are crucial for inhibitory neurotransmission in these organisms.<sup>[1][3]</sup> The binding of Eprinomectin to GluCl<sub>s</sub> leads to an increased and sustained influx of chloride ions into the cell.<sup>[2]</sup> This hyperpolarizes the cell membrane, making it less excitable and ultimately leading to paralysis and death of the parasite.<sup>[2][4]</sup> The high specificity of Eprinomectin for invertebrate GluCl<sub>s</sub> contributes to its favorable safety profile in

mammals, where the primary inhibitory neurotransmitter is GABA, acting on GABA-gated chloride channels.



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Figure 1: Signaling pathway of Eprinomectin's mechanism of action.

## Experimental Protocols: Use of Eprinomectin-d3 in LC-MS/MS Analysis

**Eprinomectin-d3** is an ideal internal standard for the quantification of Eprinomectin in various biological matrices due to its similar chemical and physical properties to the unlabeled analyte, while having a distinct mass-to-charge ratio ( $m/z$ ). Below is a generalized experimental protocol for the analysis of Eprinomectin in a biological matrix (e.g., milk, plasma, tissue) using LC-MS/MS.

### 1. Sample Preparation (QuEChERS Method for Milk)

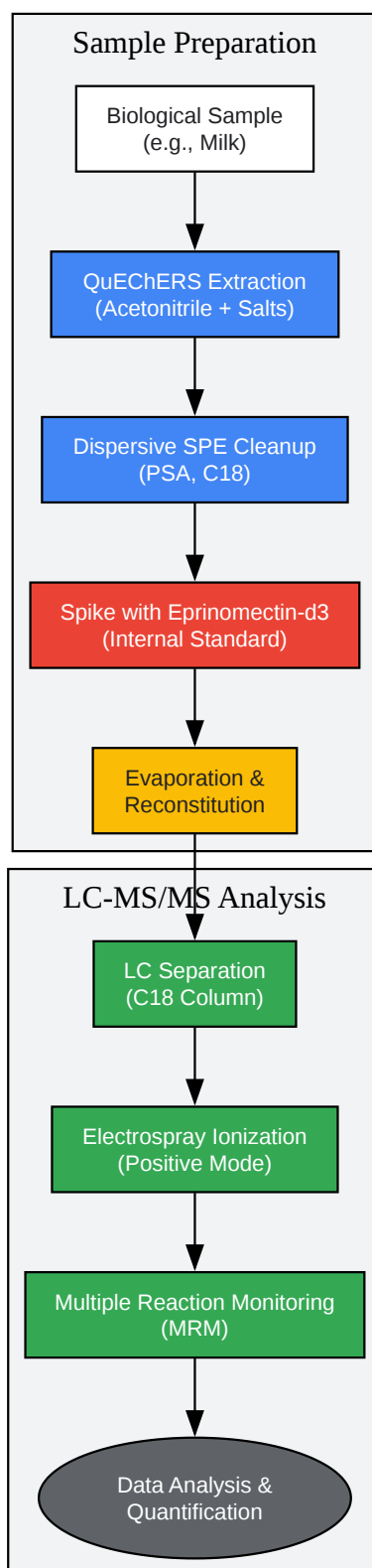
- Extraction:
  - To a 10 mL sample of milk in a 50 mL centrifuge tube, add 10 mL of acetonitrile.
  - Add a QuEChERS salt packet (e.g., containing magnesium sulfate, sodium chloride, sodium citrate).
  - Vortex vigorously for 1 minute.
  - Centrifuge at 4000 rpm for 5 minutes.

- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Transfer the upper acetonitrile layer to a 15 mL centrifuge tube containing a d-SPE cleanup sorbent (e.g., PSA, C18, and magnesium sulfate).
  - Vortex for 30 seconds.
  - Centrifuge at 4000 rpm for 5 minutes.
- Final Preparation:
  - Transfer an aliquot of the cleaned extract to a new tube.
  - Spike with a known concentration of **Eprinomectin-d3** internal standard.
  - Evaporate the solvent under a gentle stream of nitrogen.
  - Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.

## 2. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
  - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8  $\mu$ m) is commonly used.
  - Mobile Phase: A gradient elution with a mixture of water (often with a modifier like formic acid or ammonium formate) and an organic solvent (e.g., methanol or acetonitrile) is typical.
  - Flow Rate: A flow rate in the range of 0.2-0.5 mL/min is generally appropriate.
  - Column Temperature: Maintained at a constant temperature, for example, 40 °C.
- Mass Spectrometry (MS) Conditions:
  - Ionization: Electrospray ionization (ESI) in positive mode is commonly used.
  - Detection: Multiple Reaction Monitoring (MRM) is employed for quantification.

- MRM Transitions:
  - Eprinomectin: Monitor at least two specific precursor-to-product ion transitions for quantification and confirmation.
  - **Eprinomectin-d3**: Monitor the corresponding precursor-to-product ion transitions, which will be shifted by +3 Da compared to the unlabeled Eprinomectin.
- Instrument Parameters: Optimize source-dependent parameters such as capillary voltage, source temperature, and gas flows according to the specific instrument used.



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Figure 2: A typical experimental workflow for Eprinomectin analysis.

## Conclusion

**Eprinomectin-d3** is an essential tool for researchers requiring accurate and precise quantification of Eprinomectin in complex biological matrices. Its commercial availability from reputable suppliers ensures a reliable source for this critical internal standard. The methodologies outlined in this guide, coupled with a fundamental understanding of Eprinomectin's mechanism of action, provide a solid foundation for the development and validation of robust analytical methods in drug development and food safety applications. Researchers should always refer to the specific documentation provided by the supplier for the most accurate and up-to-date product information.

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